

"Decyl 3-mercaptopropionate" CAS number and molecular weight

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Compound of Interest

Compound Name: Decyl 3-mercaptopropionate

Cat. No.: B15177439

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An In-depth Technical Guide to Decyl 3-mercaptopropionate

This technical guide serves to provide researchers, scientists, and drug development professionals with available information on **Decyl 3-mercaptopropionate**.

Core Chemical Information

Decyl 3-mercaptopropionate is an ester of decyl alcohol and 3-mercaptopropionic acid. The following table summarizes its key chemical identifiers.

Identifier	Value	Source
CAS Number	45180-55-0	[1]
Molecular Formula	C ₁₃ H ₂₆ O ₂ S	[2]
Molecular Weight	246.41 g/mol	[2]

Experimental Data and Protocols

A comprehensive search for experimental studies, detailed methodologies, and applications specifically involving **Decyl 3-mercaptopropionate** did not yield substantial public-domain information. The scientific literature and available safety data sheets lack specific experimental protocols, quantitative data from analyses, or descriptions of its use in signaling pathways.

Much of the available information pertains to structurally related compounds, such as 3-mercaptopropionic acid and other esters like dodecyl 3-mercaptopropionate and pentaerythritol tetrakis(3-mercaptopropionate). These related compounds are used in various applications, including as flavoring agents, in the production of PVC stabilizers, and in thiol-ene click chemistry for the formation of polymeric networks. However, it is crucial to note that the properties and applications of these related molecules are not directly transferable to **Decyl 3-mercaptopropionate**.

Due to the absence of specific experimental workflows or signaling pathway data for **Decyl 3-mercaptopropionate**, no visualizations in the DOT language can be provided at this time. Further research and publication in the field are required to populate these areas of knowledge.

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References

- 1. decyl 3-mercaptopropionate | 45180-55-0 [amp.chemicalbook.com]
- 2. GSRS [gsrs.ncats.nih.gov]
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